

N-Nitroso-Desmethyl-Tramadol Reference Standard: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-tramadol*

Cat. No.: *B15815551*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso-desmethyl-tramadol is a nitrosamine impurity associated with the active pharmaceutical ingredient (API) Tramadol. As a potential genotoxic and carcinogenic compound, regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent control limits for such impurities in pharmaceutical products.[1][2] The **N-nitroso-desmethyl-tramadol** reference standard is a critical tool for analytical laboratories to ensure the safety and quality of Tramadol-containing medicines. It is primarily used for method development, validation, and routine quality control testing to detect and quantify this specific impurity.[3]

This document provides detailed application notes and protocols for the use of the **N-nitroso-desmethyl-tramadol** reference standard in a research and quality control setting.

Regulatory Context

Regulatory bodies have set acceptable intake (AI) limits for various nitrosamine impurities to mitigate the potential cancer risk associated with long-term exposure. For **N-nitroso-**

desmethyl-tramadol, the EMA has established an AI limit, which serves as a guideline for manufacturers to control this impurity in their drug products.[4]

Key Regulatory Information:

Regulatory Body	Compound	Acceptable Intake (AI) Limit
EMA	N-nitroso-desmethyl-tramadol	18 ng/day

Application: Quantification of N-Nitroso-Desmethyl-Tramadol in Pharmaceutical Products

The primary application of the **N-nitroso-desmethyl-tramadol** reference standard is in the development and validation of sensitive and specific analytical methods for its quantification in Tramadol API and finished drug products. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the most common and recommended technique for the trace-level analysis of nitrosamine impurities due to its high sensitivity and selectivity.[5]

Illustrative Analytical Method: LC-MS/MS

The following protocol is an illustrative example based on established methods for the analysis of nitrosamine drug substance-related impurities (NDSRIs) and may be adapted and validated for the specific analysis of **N-nitroso-desmethyl-tramadol**.

1. Sample Preparation

- **Standard Stock Solution (100 µg/mL):** Accurately weigh approximately 1.0 mg of **N-nitroso-desmethyl-tramadol** reference standard and dissolve in a suitable solvent (e.g., methanol) in a 10 mL volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the stock solution with an appropriate diluent (e.g., methanol/water, 50/50 v/v) to create calibration standards. The concentration range should bracket the expected impurity levels and the established limit of quantification.

- Sample Preparation (for Tramadol Tablets):
 - Weigh and crush a representative number of tablets to obtain a fine powder.
 - Accurately weigh a portion of the powder equivalent to a specific amount of Tramadol API (e.g., 100 mg).
 - Disperse the powder in a suitable extraction solvent (e.g., methanol or a mixture of methanol and water).
 - Vortex and/or sonicate the sample to ensure complete extraction of the impurity.
 - Centrifuge the sample to pelletize excipients.
 - Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 or similar reversed-phase column suitable for the separation of polar compounds.
- Mobile Phase: A gradient of an aqueous phase (e.g., 0.1% formic acid in water) and an organic phase (e.g., 0.1% formic acid in acetonitrile or methanol).
- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM). The specific precursor and product ion transitions for **N-nitroso-desmethyl-tramadol** would need to be determined and optimized.

3. Method Validation

A comprehensive method validation should be performed according to ICH Q2(R1) guidelines to ensure the reliability of the analytical data.[6] Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantification (LOQ):** The lowest amount of analyte in a sample that can be determined with acceptable precision and accuracy.
- **Accuracy:** The closeness of test results obtained by the method to the true value.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- **Recovery:** The efficiency of the extraction procedure.

Illustrative Quantitative Data

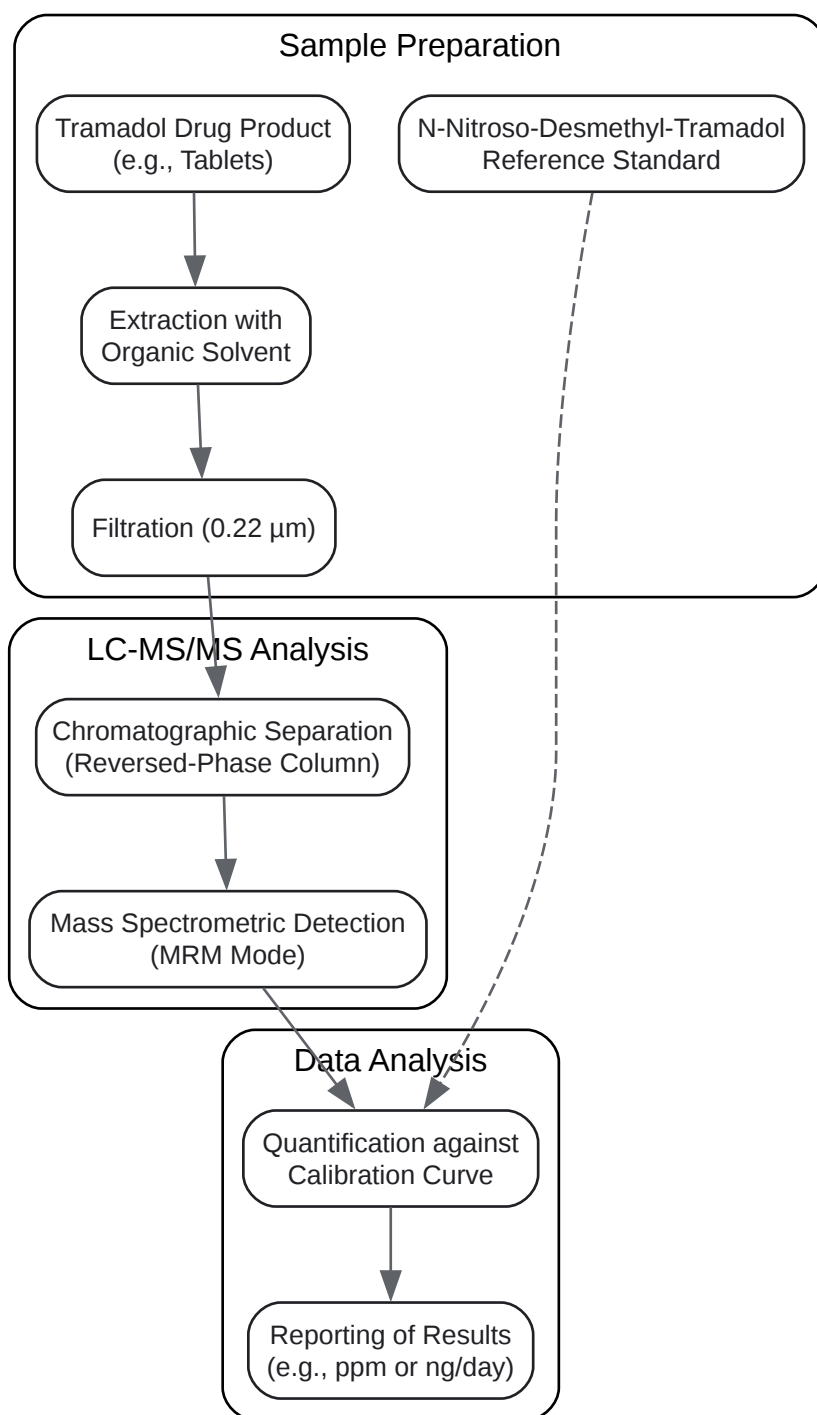
The following table presents representative validation data for a similar N-nitroso drug substance-related impurity, N-nitroso-desmethyl-diphenhydramine, which can serve as a benchmark for a validated method for **N-nitroso-desmethyl-tramadol**.[7]

Validation Parameter	Illustrative Performance
Linearity Range	0.05 - 10 ng/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.05 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL
Accuracy (Recovery)	95 - 105%
Precision (RSD)	< 15% at LOQ, < 10% at higher concentrations

Experimental Workflows and Signaling Pathways

Experimental Workflow for N-Nitroso-Desmethyl-Tramadol Analysis

The following diagram illustrates a typical workflow for the quantification of **N-nitroso-desmethyl-tramadol** in a pharmaceutical product.



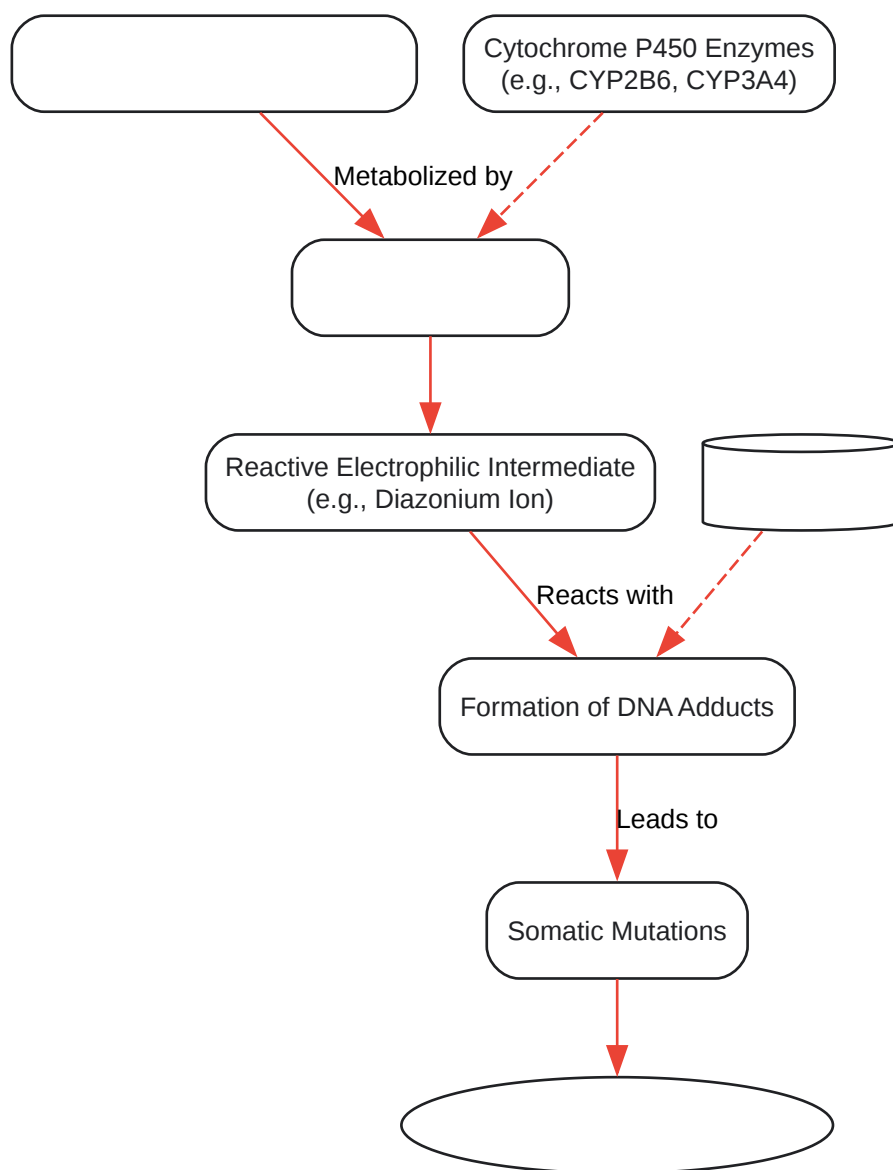
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Caption: Workflow for the analysis of **N-nitroso-desmethyl-tramadol**.

Toxicological Significance and Potential Signaling Pathways

N-nitroso compounds are a class of potent genotoxic carcinogens.^{[8][9]} Their carcinogenicity is primarily attributed to their metabolic activation by cytochrome P450 (CYP) enzymes, leading to the formation of highly reactive electrophilic species that can form DNA adducts.^[10] If not repaired, these DNA adducts can lead to mutations and initiate carcinogenesis.

While specific studies on the signaling pathways affected by **N-nitroso-desmethyl-tramadol** are limited, the general mechanism of action for nitrosamines is well-established. The following diagram illustrates the putative metabolic activation and genotoxicity pathway for a generic N-nitroso compound, which is applicable to **N-nitroso-desmethyl-tramadol**.



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Caption: Putative metabolic activation and genotoxicity pathway of **N-nitroso-desmethyl-tramadol**.

Conclusion

The **N-nitroso-desmethyl-tramadol** reference standard is an indispensable tool for the pharmaceutical industry to ensure the safety and quality of Tramadol-containing products. Its use in validated, highly sensitive analytical methods, such as LC-MS/MS, allows for the accurate quantification of this potential impurity, ensuring compliance with stringent regulatory limits. Understanding the potential toxicological pathways of N-nitroso compounds underscores

the importance of controlling their presence in pharmaceuticals. The protocols and information provided herein serve as a comprehensive guide for researchers and quality control professionals working with this reference standard.

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